

AM11542: Application Notes and Protocols for Researchers

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Compound of Interest

Compound Name: AM11542
Cat. No.: B15580040

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For researchers, scientists, and drug development professionals, this document provides detailed application notes and protocols for the potent cannabinoid receptor 1 (CB1) agonist, **AM11542**.

AM11542 is a synthetic, orthosteric agonist of the cannabinoid receptor 1 (CB1), demonstrating high binding affinity with a reported K_i of 0.11 nM.^[1] Its utility lies in the investigation of CB1 receptor activation and the exploration of allosteric modulation mechanisms. This document outlines purchasing information, experimental protocols, and the signaling pathway associated with **AM11542**.

Supplier and Purchasing Information

AM11542 is available from the following supplier for research purposes. At present, a comprehensive list of alternative suppliers is not readily available based on conducted searches.

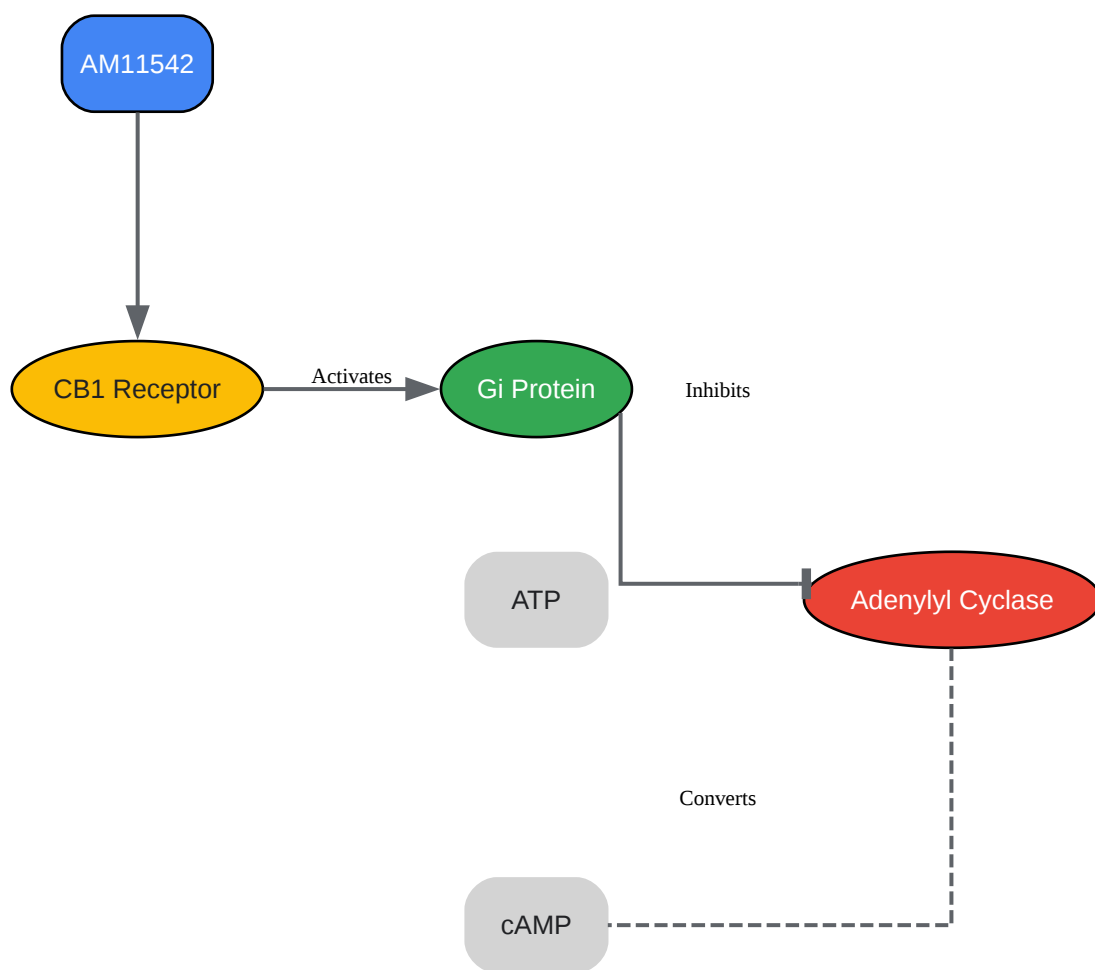
Supplier	Catalog Number	CAS Number	Molecular Formula	Molecular Weight	Purity	Quantity Options
MedChem Express	HY-177425	152674-95-8	C ₂₅ H ₃₇ BrO ₂	449.46	>98%	1 mg, 5 mg, 10 mg, 50 mg, 100 mg

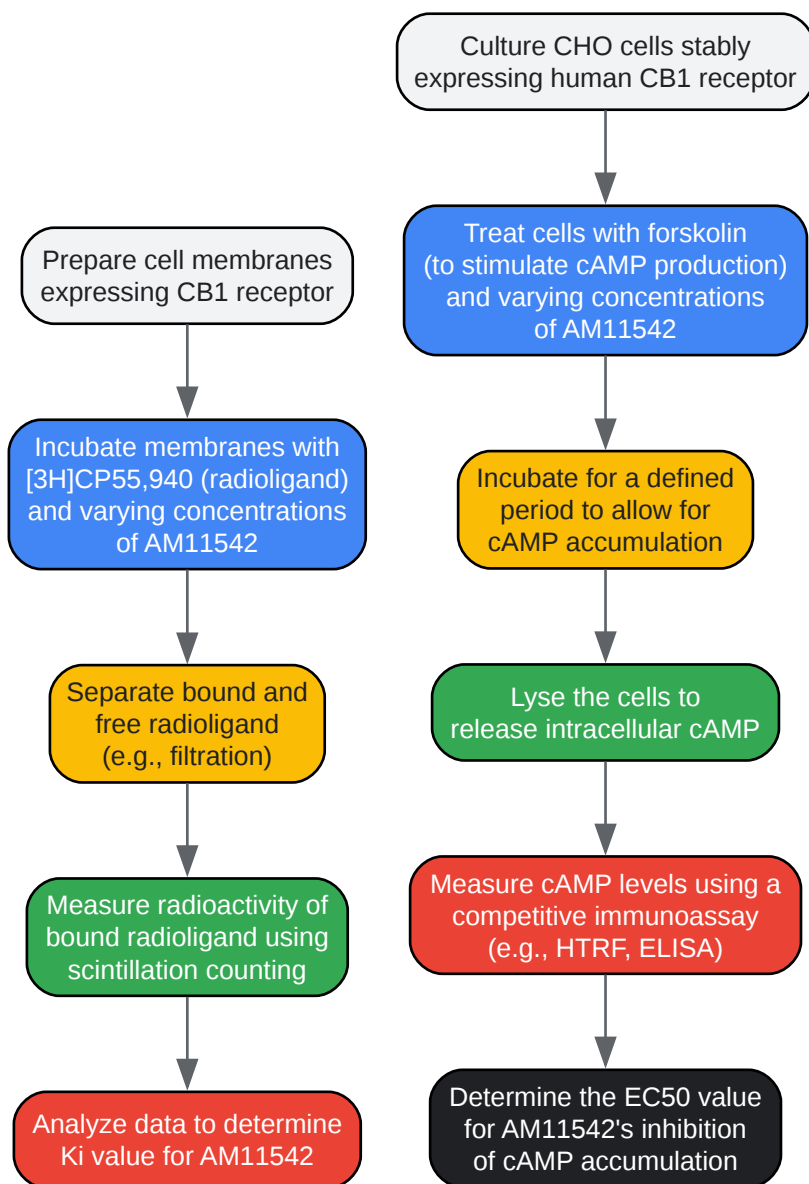
Note: This product is intended for research use only and has not been fully validated for medical applications.[\[1\]](#)

Mechanism of Action and Signaling Pathway

AM11542 acts as a full agonist at the CB1 receptor, a G-protein coupled receptor (GPCR).[\[2\]](#) Upon binding, it induces a conformational change in the receptor, leading to the activation of intracellular signaling cascades. The primary pathway involves the inhibition of adenylyl cyclase, which results in a decrease in intracellular cyclic AMP (cAMP) levels.[\[2\]](#)[\[3\]](#)

The following diagram illustrates the signaling pathway of **AM11542** upon binding to the CB1 receptor.





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References

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- [2. Crystal structures of agonist-bound human cannabinoid receptor CB1 - PMC](#)
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